identifying contaminants in commercial 18:0-18:2 PG sodium

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*18:0-18:2 PG sodium*	
Cat. No.:	*B1504116*	Get Quote

Technical Support Center: 18:0-18:2 PG (sodium salt)

Welcome to the technical support center for commercial 18:0-18:2 PG (sodium salt), also known as 1-stearoyl-2-linoleoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (sodium salt). This guide is designed for researchers, scientists, and drug development professionals to help identify potential contaminants and troubleshoot common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **18:0-18:2 PG sodium** and what are its common applications?

A1: 18:0-18:2 PG (sodium salt) is a glycerophospholipid with a stearic acid (18:0) at the sn-1 position and a linoleic acid (18:2) at the sn-2 position of the glycerol backbone.[1][2] It is commonly used in the formation of liposomes and model membranes to study lipid-protein interactions, membrane fluidity, and other cellular processes.[3]

Q2: What is the expected purity of commercial **18:0-18:2 PG sodium**?

A2: High-quality commercial **18:0-18:2 PG sodium** is typically available at a purity of greater than 99% as determined by thin-layer chromatography (TLC).[1] However, even small amounts of impurities can potentially affect sensitive experimental systems.

Q3: How should I store **18:0-18:2 PG sodium**?

© 2025 BenchChem. All rights reserved.

A3: It is recommended to store **18:0-18:2 PG sodium** at -20°C.[1][2] The compound is hygroscopic and light-sensitive, so it should be stored in a tightly sealed vial, protected from light.

Troubleshooting Guide

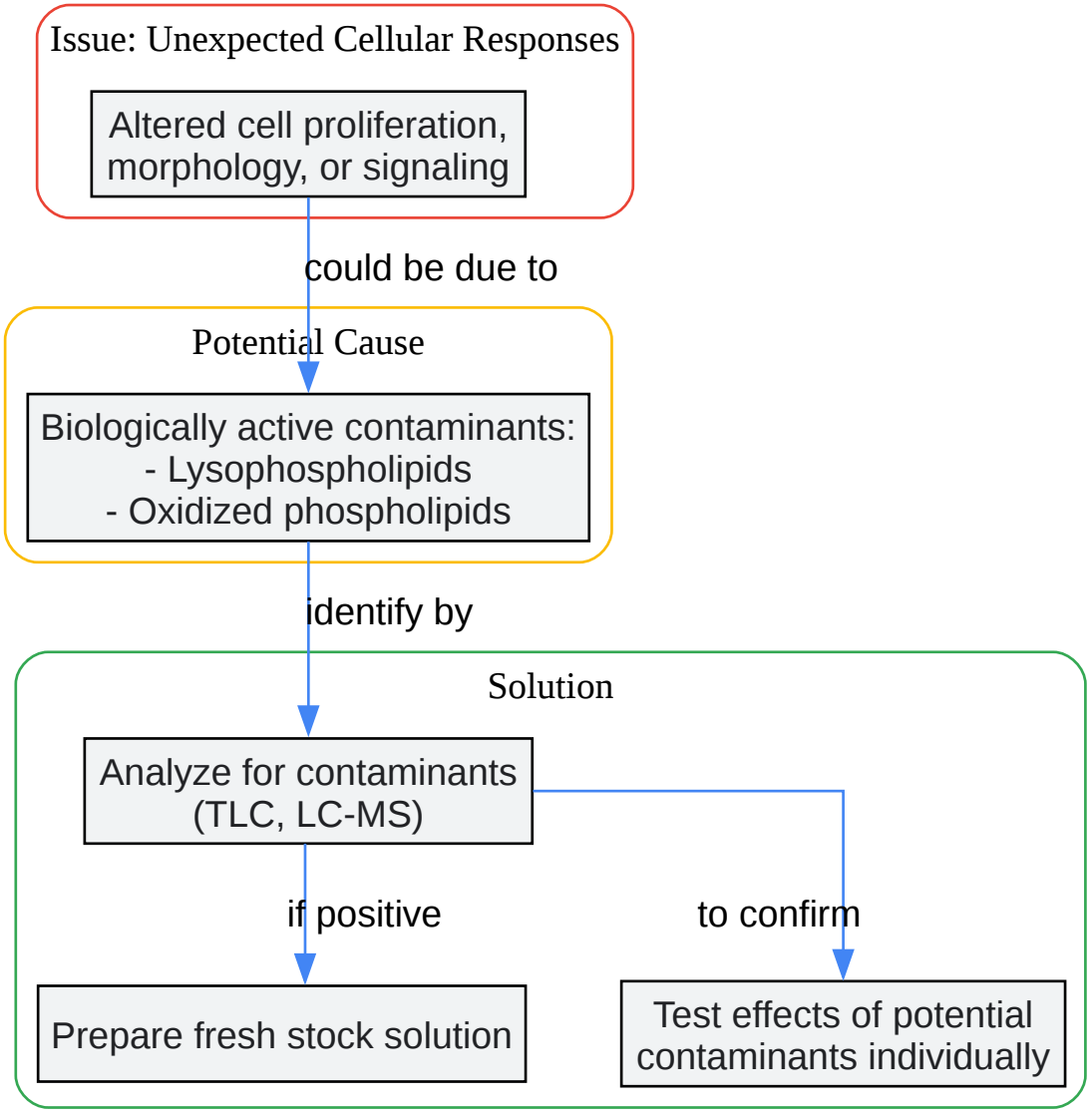
This section addresses specific issues that may arise during your experiments and links them to potential contaminants in your **18:0-18:2 PG sodium** stock.

Issue 1: Unexpected Cellular Responses (e.g., altered proliferation, morphology, or signaling)

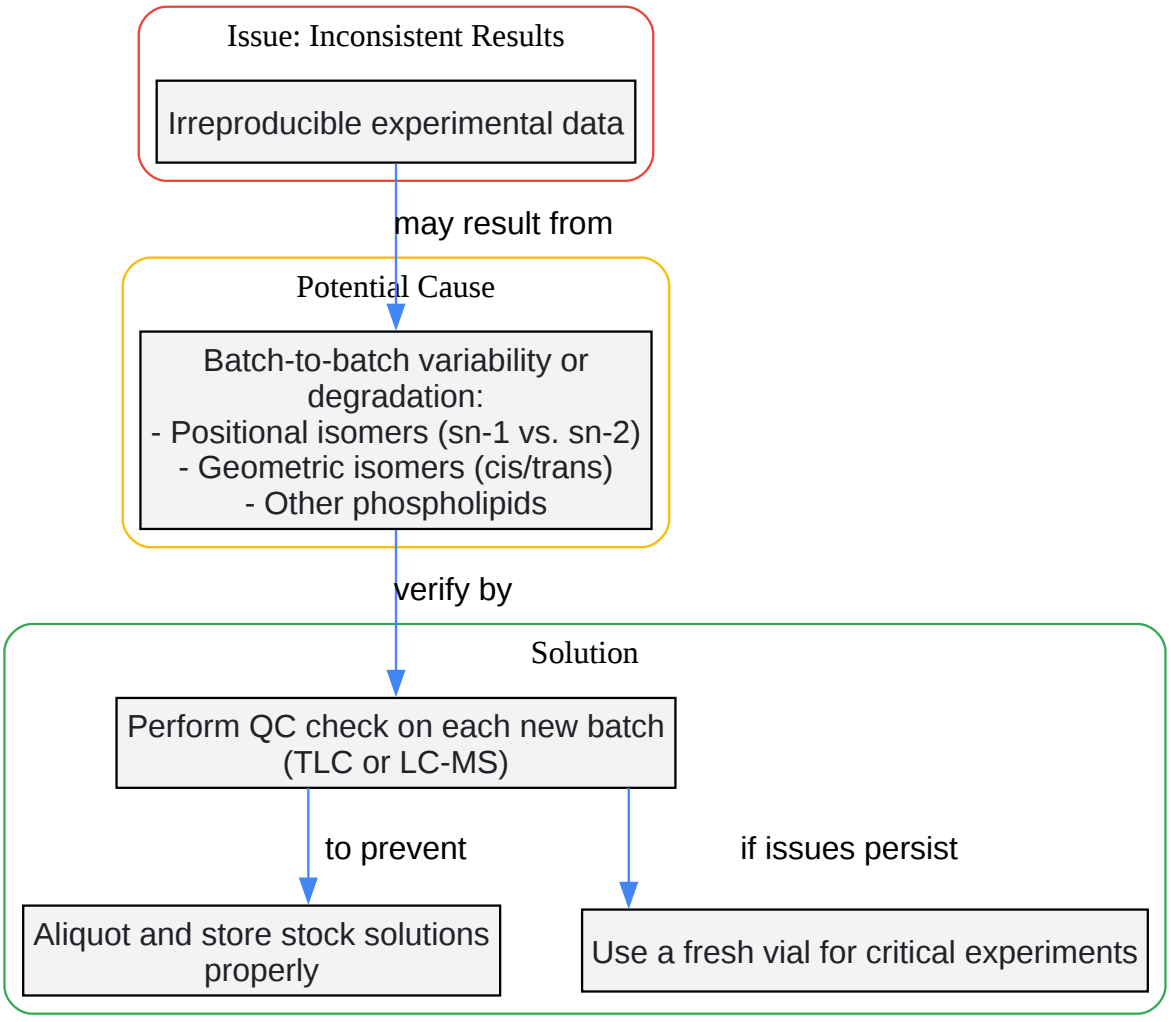
Potential Cause: The presence of biologically active contaminants such as lysophospholipids or oxidized phospholipids.

Troubleshooting Workflow:

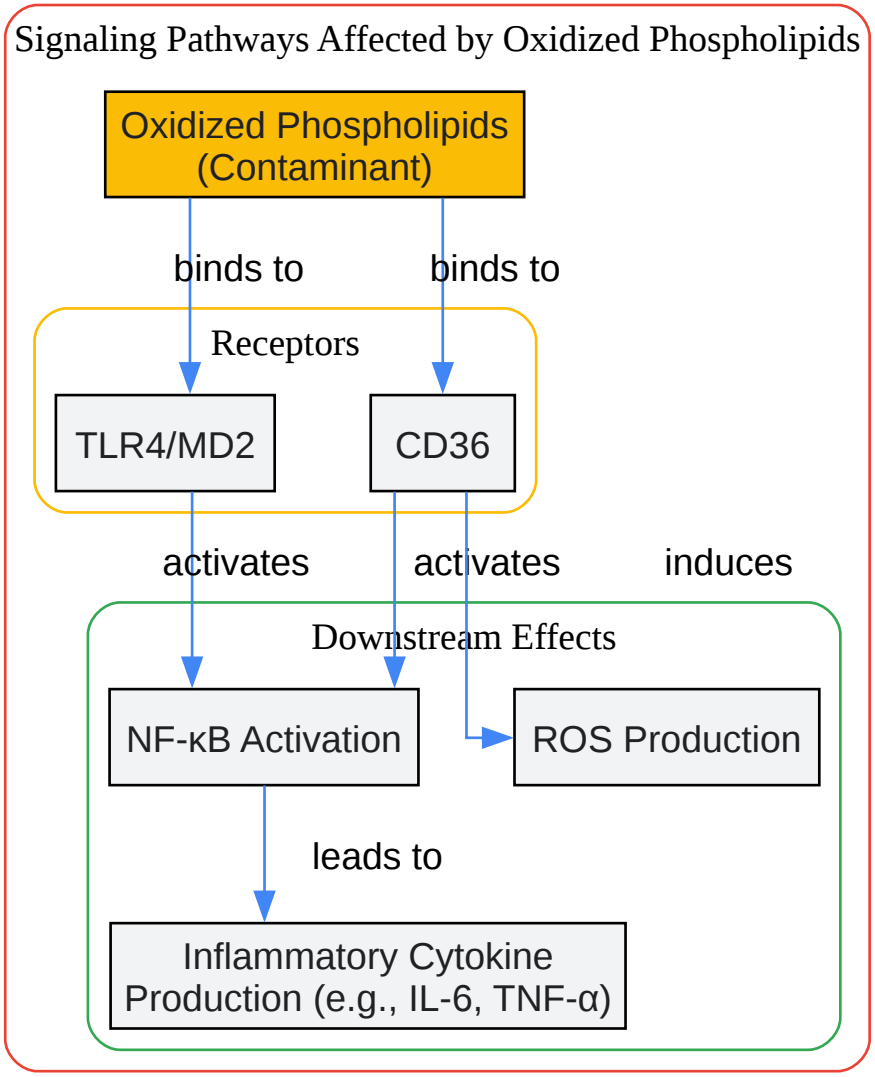
© 2025 BenchChem. All rights reserved.



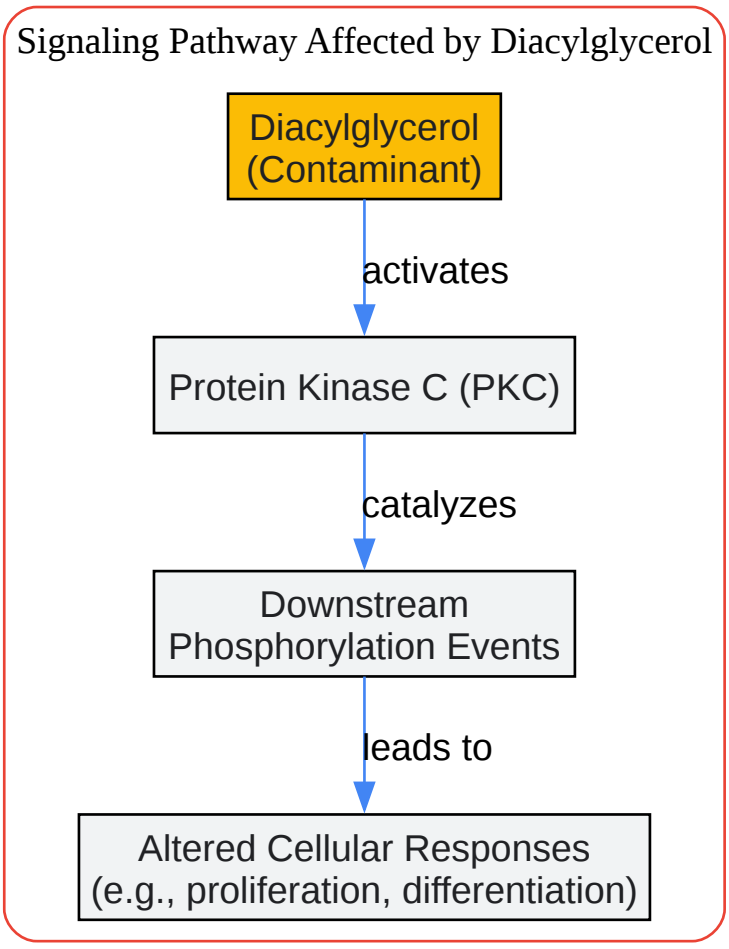
© 2025 BenchChem. All rights reserved.



© 2025 BenchChem. All rights reserved.



© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 18:0-18:2 PG powder 99 (TLC) Avanti Polar Lipids [sigmaaldrich.com]
- 2. avantiresearch.com [avantiresearch.com]
- 3. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [identifying contaminants in commercial 18:0-18:2 PG sodium]. BenchChem, [2025]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1504116#identifying-contaminants-in-commercial-18-0-18-2-pg-sodium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.